

(4-Methyl-1,3-thiazol-2-yl)acetonitrile safety and handling

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Compound of Interest

Compound Name: (4-Methyl-1,3-thiazol-2-yl)acetonitrile

Cat. No.: B011094

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An In-depth Technical Guide on the Safety and Handling of **(4-Methyl-1,3-thiazol-2-yl)acetonitrile**

Foreword: A Proactive Approach to Nitrile Safety

This guide serves as a comprehensive resource for the safe handling of **(4-Methyl-1,3-thiazol-2-yl)acetonitrile** in a laboratory setting. As Senior Application Scientist, my objective is not merely to list procedures, but to instill a deep understanding of the chemical's nature, enabling researchers to anticipate and mitigate risks effectively. The core principle of this document is that true laboratory safety stems from a combination of robust protocols and a well-informed scientific intuition. **(4-Methyl-1,3-thiazol-2-yl)acetonitrile** is a valuable intermediate in synthetic chemistry, particularly in the development of pharmaceuticals and other bioactive molecules.^{[1][2]} However, its utility is matched by its potential hazards, primarily stemming from its acetonitrile functional group. Organic nitriles can be metabolized to release cyanide, a potent and rapid-acting toxin.^{[3][4]} Therefore, all handling protocols must be executed with the same level of caution afforded to inorganic cyanide salts. This guide is structured to build from foundational knowledge of the compound's properties to practical applications in daily laboratory work and emergency preparedness.

Compound Identification and Physicochemical Properties

Understanding the fundamental properties of a chemical is the first step in a thorough risk assessment. **(4-Methyl-1,3-thiazol-2-yl)acetonitrile** is a heterocyclic compound with characteristics that influence its behavior and dictate specific handling requirements.

Property	Value	Source
Chemical Name	2-(4-methyl-1,3-thiazol-2-yl)acetonitrile	PubChemLite[5]
CAS Number	19785-39-8	ChemBK[1]
Molecular Formula	C ₆ H ₆ N ₂ S	ChemBK[1]
Molecular Weight	138.19 g/mol	ChemBK[1]
Appearance	Colorless to pale yellow liquid	ChemBK[1]
Boiling Point	82 °C	ChemBK[1]
Density	1.205 g/cm ³	ChemBK[1]
Flash Point	107.2 °C	ChemBK[1]
Solubility	Soluble in water and most organic solvents	ChemBK[1]

Hazard Identification and Toxicological Profile

While specific toxicological data for **(4-Methyl-1,3-thiazol-2-yl)acetonitrile** is limited, a comprehensive hazard assessment can be constructed by examining its structural analogues and the known toxicology of the nitrile functional group. The primary toxicological concern is the potential for in vivo metabolic release of the cyanide ion (CN⁻), which inhibits cellular respiration, leading to histotoxic hypoxia.[3]

GHS Classification (Based on Analogue Data)

The Globally Harmonized System (GHS) classifications for structurally similar thiazolyl acetonitriles provide a reliable framework for assessing the hazards of **(4-Methyl-1,3-thiazol-2-yl)acetonitrile**.[6][7]

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[6][7]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[6][7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[6][7]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[6][7]

Routes of Exposure and Symptoms

Exposure can occur via inhalation, skin contact, eye contact, and ingestion.[8] Symptoms of exposure are consistent with cyanide poisoning and can manifest rapidly.[9][10]

- Inhalation: May cause respiratory tract irritation, headache, dizziness, rapid breathing, weakness, nausea, and vomiting.[3][11] High concentrations can lead to convulsions, loss of consciousness, and death.[10]
- Dermal Contact: Harmful if absorbed through the skin.[11] Causes skin irritation. Prolonged contact can lead to systemic toxicity.
- Eye Contact: Causes serious eye irritation, which can result in pain, redness, and potential damage to the cornea.[1]
- Ingestion: Harmful if swallowed.[11] Can cause immediate collapse and death.[3]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered safety approach combining engineering controls and appropriate PPE is mandatory. The primary goal is to minimize all potential routes of exposure.

Engineering Controls

- Chemical Fume Hood: All work with **(4-Methyl-1,3-thiazol-2-yl)acetonitrile**, including weighing, transfers, and reactions, must be performed inside a certified chemical fume hood. [\[9\]](#)[\[12\]](#) This is the most critical engineering control to prevent inhalation exposure.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[\[11\]](#)

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

PPE Item	Specification	Rationale and Best Practices
Hand Protection	Nitrile Gloves (minimum 8 mil thickness)	Nitrile provides good resistance to a range of chemicals. ^[13] Thin disposable gloves are for splash protection only and must be changed immediately upon contamination. ^[14] For extended operations, consider double-gloving. ^{[3][15]} Always remove gloves carefully to avoid contaminating your skin and wash hands thoroughly after use. ^{[12][14]}
Eye Protection	Chemical Splash Goggles and Face Shield	Goggles provide a seal around the eyes to protect from splashes. A face shield should be worn over goggles during procedures with a higher risk of splashing or splattering. ^[12]
Body Protection	Flame-Retardant Lab Coat	A lab coat protects against splashes and should be kept fully fastened. ^[3] Ensure clothing covers legs and feet (i.e., long pants and closed-toe shoes). ^[12]
Respiratory Protection	NIOSH-approved respirator	A respirator may be required if engineering controls are insufficient or during emergency situations. Use must comply with a formal respiratory protection program, including fit-testing. ^[11]

Safe Handling and Storage Protocols

Adherence to strict protocols is essential for mitigating the risks associated with this compound.

General Handling Practices

- **Designated Area:** Establish a designated area within the fume hood for working with this compound. Clearly label this area.
- **Avoid Aerosols:** Handle the material carefully to avoid generating mists or vapors.
- **Work Practices:** Never work alone when handling highly toxic substances.[12] A "buddy system" ensures that someone is available to provide aid in an emergency.[12]
- **Decontamination:** Protect work surfaces with disposable plastic-backed absorbent paper.[8] After work is complete, decontaminate the work area and equipment. A recommended procedure is to first wipe surfaces with a pH 10 buffer solution, followed by a 10% bleach solution, and finally a water rinse.[16] All cleaning materials must be disposed of as hazardous waste.[16]

Storage

- **Container:** Store in a tightly closed, clearly labeled container.[9][11]
- **Location:** Store in a cool, dry, well-ventilated, and secured area.[9][11]
- **Incompatibilities:** **(4-Methyl-1,3-thiazol-2-yl)acetonitrile** must be stored separately from strong acids, acid salts, and strong oxidizing agents.[9] Contact with acids will accelerate the release of highly toxic and flammable hydrogen cyanide (HCN) gas.[3][16]

Experimental Protocol: Weighing and Preparing a Solution

This protocol outlines the steps for safely weighing the compound and preparing a stock solution, a common procedure in a research setting.

Objective: To safely and accurately prepare a 0.5 M solution of **(4-Methyl-1,3-thiazol-2-yl)acetonitrile** in Acetonitrile.

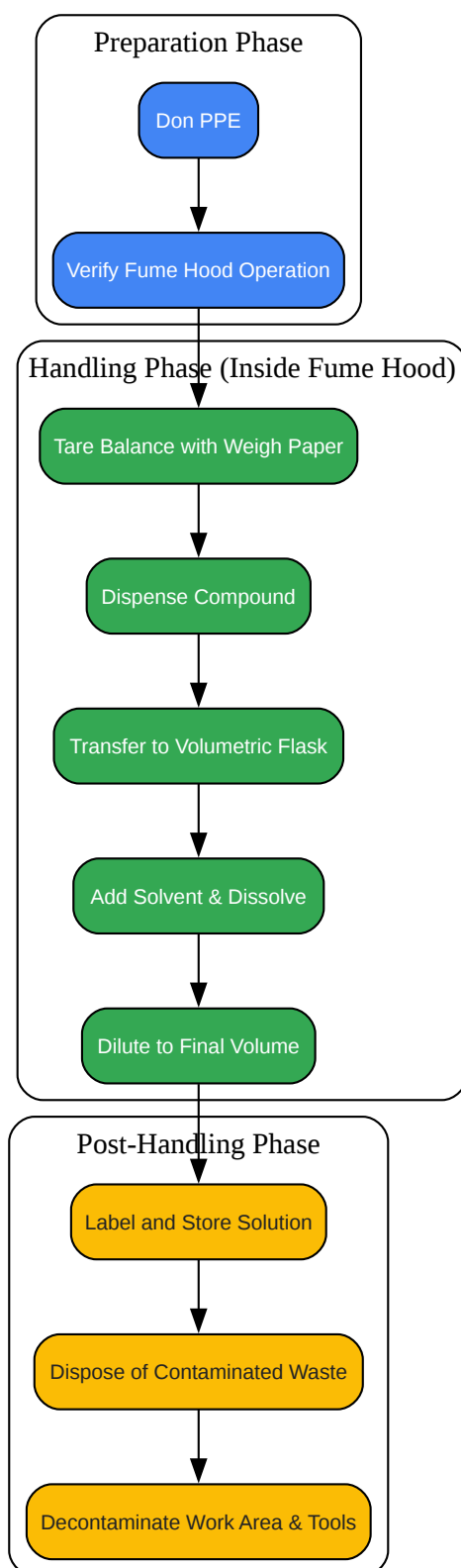
Materials:

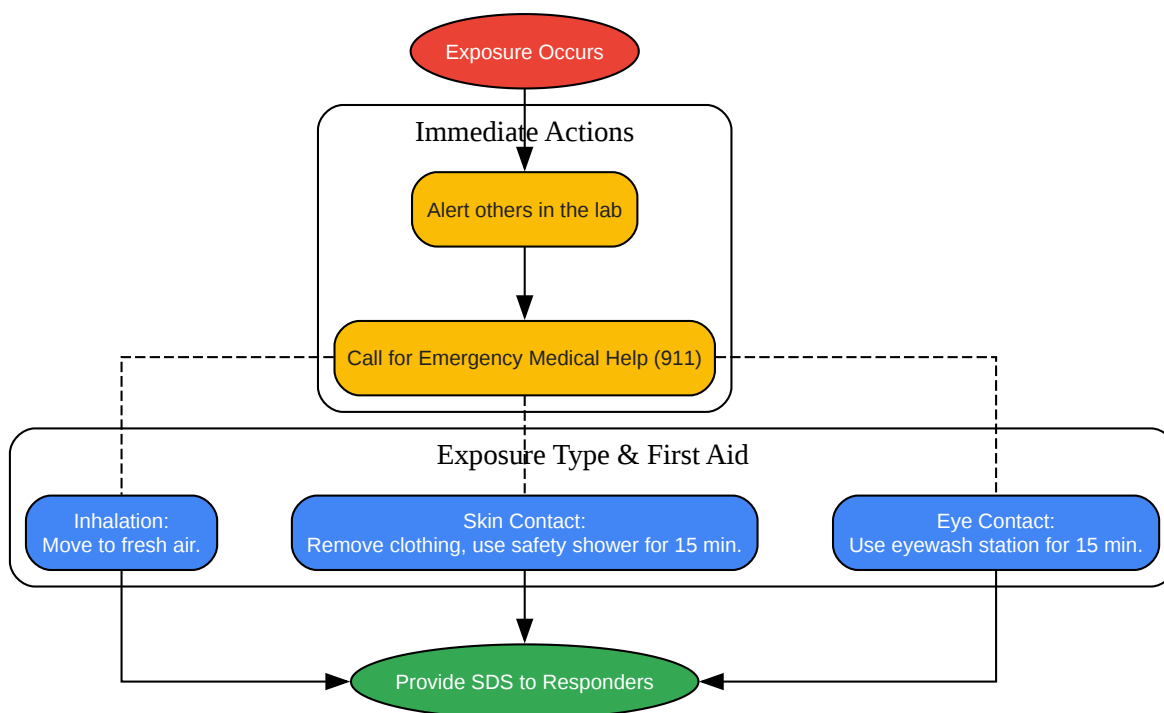
- **(4-Methyl-1,3-thiazol-2-yl)acetonitrile**
- Anhydrous Acetonitrile (LC/MS grade)
- Volumetric flask with stopper
- Glass funnel
- Disposable pipette
- Weighing paper
- Spatula
- Beaker for secondary containment

Procedure:

- Preparation: Don all required PPE (lab coat, nitrile gloves, chemical splash goggles, face shield). Ensure the chemical fume hood sash is at the proper working height.
- Designate Area: Place absorbent bench paper on the surface of the fume hood. Place an analytical balance inside the hood if possible, or weigh the compound in the hood and quickly seal the container for transport to a nearby balance.
- Weighing:
 - Place a piece of weighing paper on the balance and tare it.
 - Carefully dispense the required amount of **(4-Methyl-1,3-thiazol-2-yl)acetonitrile** onto the weighing paper using a clean spatula.
 - Record the exact weight.
- Transfer:
 - Place the volumetric flask inside a beaker for secondary containment.

- Insert a funnel into the neck of the volumetric flask.
- Carefully transfer the weighed compound into the funnel. Tap the weighing paper to ensure all powder is transferred.
- Dissolution:
 - Using a disposable pipette, add a small amount of acetonitrile to the flask to wash any remaining compound from the funnel.
 - Add approximately half of the final required volume of acetonitrile to the flask.
 - Stopper the flask and gently swirl to dissolve the compound completely.
- Dilution to Volume:
 - Once dissolved, carefully add acetonitrile until the bottom of the meniscus reaches the calibration mark on the neck of the flask.
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage: Immediately label the flask with the compound name, concentration, solvent, date, and your initials. Store according to the protocols in Section 4.2.
- Cleanup: Dispose of the weighing paper, pipette, and any contaminated gloves in the designated solid hazardous waste container. Decontaminate the spatula and work area as described in Section 4.1.





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Caption: Emergency response flowchart for personnel exposure.

Waste Disposal

All waste contaminated with **(4-Methyl-1,3-thiazol-2-yl)acetonitrile** is considered hazardous waste.

- Containers: Use dedicated, clearly labeled hazardous waste containers for cyanide-containing waste. [16]* Labeling: The waste container must be labeled "HAZARDOUS WASTE – CYANIDE" and "NO ACIDS". [16]* Segregation: Do not mix cyanide waste with other waste streams, especially acidic waste, to prevent the generation of HCN gas.
- Disposal: Follow all institutional, local, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EH&S) department for pickup and disposal procedures. [16]

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